

# Molecular weight and formula of 2-(Methylsulfonamido)benzoic Acid

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## Compound of Interest

Compound Name: 2-(Methylsulfonamido)benzoic Acid

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## An In-depth Technical Guide to 2-(Methylsulfonamido)benzoic Acid

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential biological relevance of **2-(Methylsulfonamido)benzoic Acid**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**2-(Methylsulfonamido)benzoic Acid** is a chemical compound with the molecular formula  $C_8H_9NO_4S$ .<sup>[1]</sup> Its key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C8H9NO4S
Molecular Weight	215.23 g/mol <a href="#">[1]</a>
CAS Number	162787-61-3
Canonical SMILES	<chem>CS(=O)(=O)NC1=CC=CC=C1C(=O)O</chem>
Physical Description	Solid (Predicted)
Melting Point	187-189 °C

## Experimental Protocols

The synthesis of **2-(Methylsulfonamido)benzoic Acid** can be achieved through the coupling of anthranilic acid with methanesulfonyl chloride. The following protocol is a representative method for the synthesis of 2-sulfonamidebenzamides.[\[2\]](#)

### Synthesis of 2-(Methylsulfonamido)benzoic Acid

- Materials:
  - Anthranilic acid
  - Methanesulfonyl chloride
  - Sodium bicarbonate (NaHCO<sub>3</sub>)
  - Water (H<sub>2</sub>O)
  - Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
  - Triethylamine (Et<sub>3</sub>N)
  - Propylphosphonic anhydride (T3P)
  - Aniline (or other amine for derivatization)

- Procedure:
  - Sulfonamide Formation: Anthranilic acid is coupled with an appropriate sulfonyl chloride, such as methanesulfonyl chloride, under basic aqueous conditions.[2] To a solution of anthranilic acid in water, sodium bicarbonate is added, followed by the dropwise addition of methanesulfonyl chloride at room temperature. The reaction is typically stirred for 12 hours.[2]
  - Work-up and Isolation: Upon completion, the reaction mixture is acidified, and the resulting precipitate, **2-(methylsulfonamido)benzoic acid**, is collected by filtration, washed with water, and dried.
  - Amide Coupling (for derivatization): The synthesized **2-(methylsulfonamido)benzoic acid** can be further derivatized. For instance, it can be coupled with an aniline or another amine using a coupling agent like T3P in a solvent such as dichloromethane with a base like triethylamine.[2] The reaction is typically stirred at room temperature for 6 hours.[2]

## Biological Activity and Signaling Pathway

Derivatives of **2-(Methylsulfonamido)benzoic acid** have been investigated as allosteric modulators of Mas-related G-protein coupled receptor X1 (MrgX1).[2] MrgX1 is a receptor primarily expressed in nociceptive neurons of the dorsal root ganglia and is implicated in pain pathways.[2] Positive allosteric modulators (PAMs) of MrgX1 are of interest as they can enhance the activity of the receptor's endogenous ligand, potentially leading to analgesic effects.[2]

The proposed signaling pathway involves the binding of the 2-(sulfonamido)benzamide compound to an allosteric site on the MrgX1 receptor. This binding event is thought to induce a conformational change in the receptor that enhances the binding or efficacy of the endogenous agonist. Upon activation, the G-protein-coupled MrgX1 receptor initiates downstream signaling cascades, which can modulate ion channel activity and neuronal excitability, ultimately influencing pain perception.



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Caption: Proposed signaling pathway for a 2-(sulfonamido)benzamide as a positive allosteric modulator of the MrgX1 receptor.

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